

Initial Characterization of Aminoquinol Triphosphate: A Technical Guide

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Compound of Interest

Compound Name: Aminoquinol triphosphate

Cat. No.: B1667111

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Abstract

Aminoquinol triphosphate is a novel compound with significant therapeutic potential, stemming from the established activity of its parent compound, Aminoquinol, as a dual inhibitor of Cyclin-Dependent Kinase 4/6 (CDK4/6) and Phosphoinositide 3-Kinase (PI3K). This technical guide provides a comprehensive overview of the initial characterization of **Aminoquinol triphosphate**. While direct experimental data for the triphosphate derivative is limited, this document outlines the presumed mechanism of action based on its precursor, and details the necessary experimental protocols for its synthesis and biological evaluation. This guide serves as a foundational resource for researchers initiating studies on this promising molecule, particularly in the fields of oncology and antiparasitic drug discovery.

Introduction

Aminoquinol triphosphate belongs to the 8-aminoquinoline class of compounds, a group known for its diverse biological activities, including antimalarial properties. The parent compound, Aminoquinol, has been identified as a potent dual inhibitor of CDK4/6 and the PI3K/AKT signaling pathway, both of which are critical in cancer cell proliferation and survival. The addition of a triphosphate group may modulate the compound's solubility, cell permeability, and intracellular activity, potentially offering advantages over the parent molecule. This document provides a framework for the initial scientific investigation into **Aminoquinol triphosphate**.

Physicochemical Properties

Based on available data for **Aminoquinol triphosphate**, the following properties have been identified.

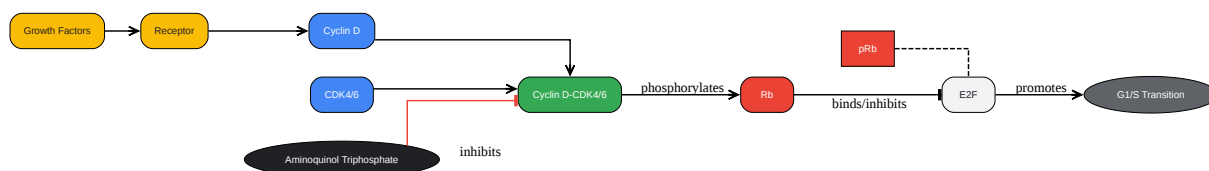
Property	Value	Source
Molecular Formula	C ₂₆ H ₄₀ Cl ₂ N ₃ O ₁₂ P ₃	PubChem
Molecular Weight	750.4 g/mol	PubChem
IUPAC Name	4-N-[7-chloro-2-[(E)-2-(2-chlorophenyl)ethenyl]quinolin-4-yl]-1-N,1-N-diethylpentane-1,4-diamine;phosphoric acid	PubChem
Synonyms	Aminoquinol triphosphate, 7-Chloro-2-(o-chlorostyryl)-4-((4-(diethylamino)-1-methylbutyl)amino)quinoline triphosphate	PubChem

Presumed Mechanism of Action

The biological activity of **Aminoquinol triphosphate** is predicted to be similar to its parent compound, Aminoquinol, which functions as a dual inhibitor of CDK4/6 and PI3K/AKT.

Inhibition of the CDK4/6-Rb Pathway

The CDK4/6-cyclin D complex plays a crucial role in the G1 phase of the cell cycle. It phosphorylates the Retinoblastoma (Rb) protein, leading to the release of the E2F transcription factor and subsequent entry into the S phase. Inhibition of CDK4/6 by Aminoquinol prevents Rb phosphorylation, causing cell cycle arrest in the G1 phase and inhibiting tumor cell proliferation.

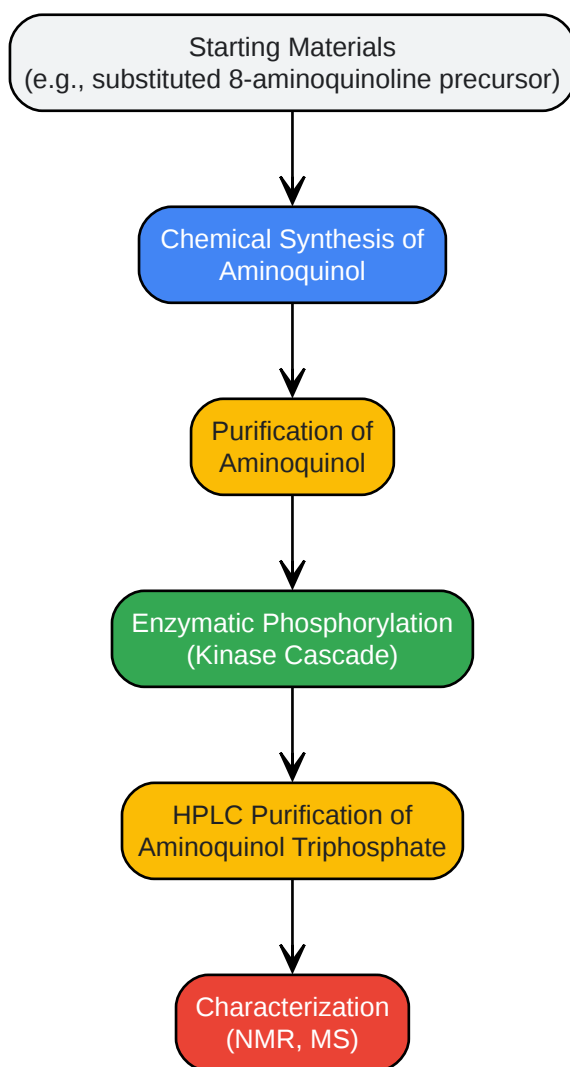
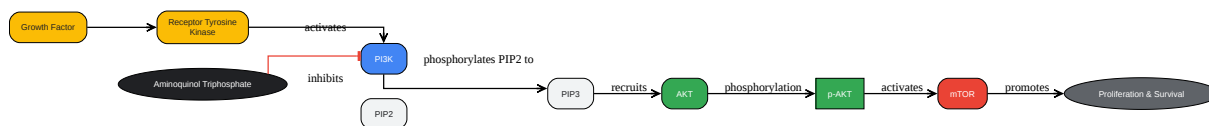


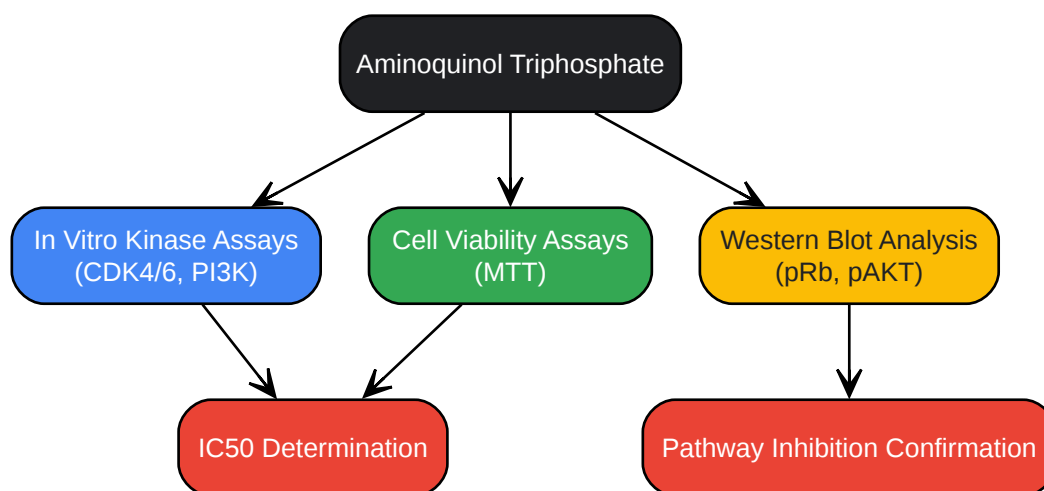
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Caption: CDK4/6-Rb Signaling Pathway Inhibition.

Inhibition of the PI3K/AKT/mTOR Pathway

The PI3K/AKT/mTOR pathway is a key signaling cascade that regulates cell growth, survival, and metabolism. Upon activation by growth factors, PI3K phosphorylates PIP2 to generate PIP3, which in turn activates AKT. Activated AKT phosphorylates a range of downstream targets, including mTOR, to promote cell survival and proliferation. By inhibiting PI3K, Aminoquinol blocks this signaling cascade, leading to decreased cell viability and apoptosis.





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